

# Feigrisolide A CAS number and chemical properties

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Feigrisolide A

Cat. No.: B1246258

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## Feigrisolide A: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

### Executive Summary

**Feigrisolide A**, a naturally occurring lactone, has been the subject of chemical and biological investigation. Initial structural elucidation has since been revised, with definitive studies now identifying **Feigrisolide A** as (-)-nonactic acid, a key building block of the macrotetrolide antibiotic nonactin. This guide provides an in-depth overview of the chemical properties, biological activities, and experimental protocols associated with (-)-nonactic acid, the true identity of **Feigrisolide A**. While direct involvement in specific signaling pathways remains an area of active research, its role as a precursor to the potent ionophore nonactin provides significant insight into its mechanism of action.

### Chemical Properties and Identification

Initial reports on **Feigrisolide A** described a novel lactone structure. However, subsequent total synthesis and spectroscopic analysis led to a structural revision, conclusively demonstrating that **Feigrisolide A** is identical to (-)-nonactic acid.<sup>[1][2][3]</sup>

Table 1: Chemical and Physical Properties of (-)-Nonactic Acid (**Feigrisolide A**)

Property	Value	Reference
CAS Number	3688-54-8 (for nonactic acid)	[4]
Molecular Formula	C <sub>10</sub> H <sub>18</sub> O <sub>4</sub>	[4]
Molecular Weight	202.25 g/mol	[4]
IUPAC Name	(2R,3R,4S,5R)-5-((S)-1-hydroxyethyl)-4-methyltetrahydrofuran-2-carboxylic acid	
Appearance	Colorless oil	[5]
Solubility	Soluble in methanol, ethanol, DMSO, and ethyl acetate. Insoluble in water.	[6]

## Biological Activity and Mechanism of Action

(-)-Nonactic acid, as a monomeric unit of nonactin, contributes to the significant biological profile of the parent macrotetrolide. While the dimer of nonactic acid has been shown to lack antibacterial and antifungal activities, the assembled nonactin molecule exhibits a range of biological effects.[7]

The primary mechanism of action of nonactin is its function as an ionophore, with a high selectivity for potassium ions.[8] This ability to transport cations across biological membranes disrupts ion gradients, leading to various cellular effects.

Key Biological Activities:

- Antibacterial: Nonactin is active against a range of Gram-positive bacteria.[8]
- Antitumor: It displays cytotoxic activities and can inhibit drug efflux in multiple drug-resistant cancers.[6][9]
- Insecticidal and Acaricidal: Derivatives of nonactic acid have shown insecticidal and acaricidal properties.[10][11]

- Plant Growth Promotion: Some studies have indicated a role in promoting plant growth.[\[10\]](#)  
[\[11\]](#)

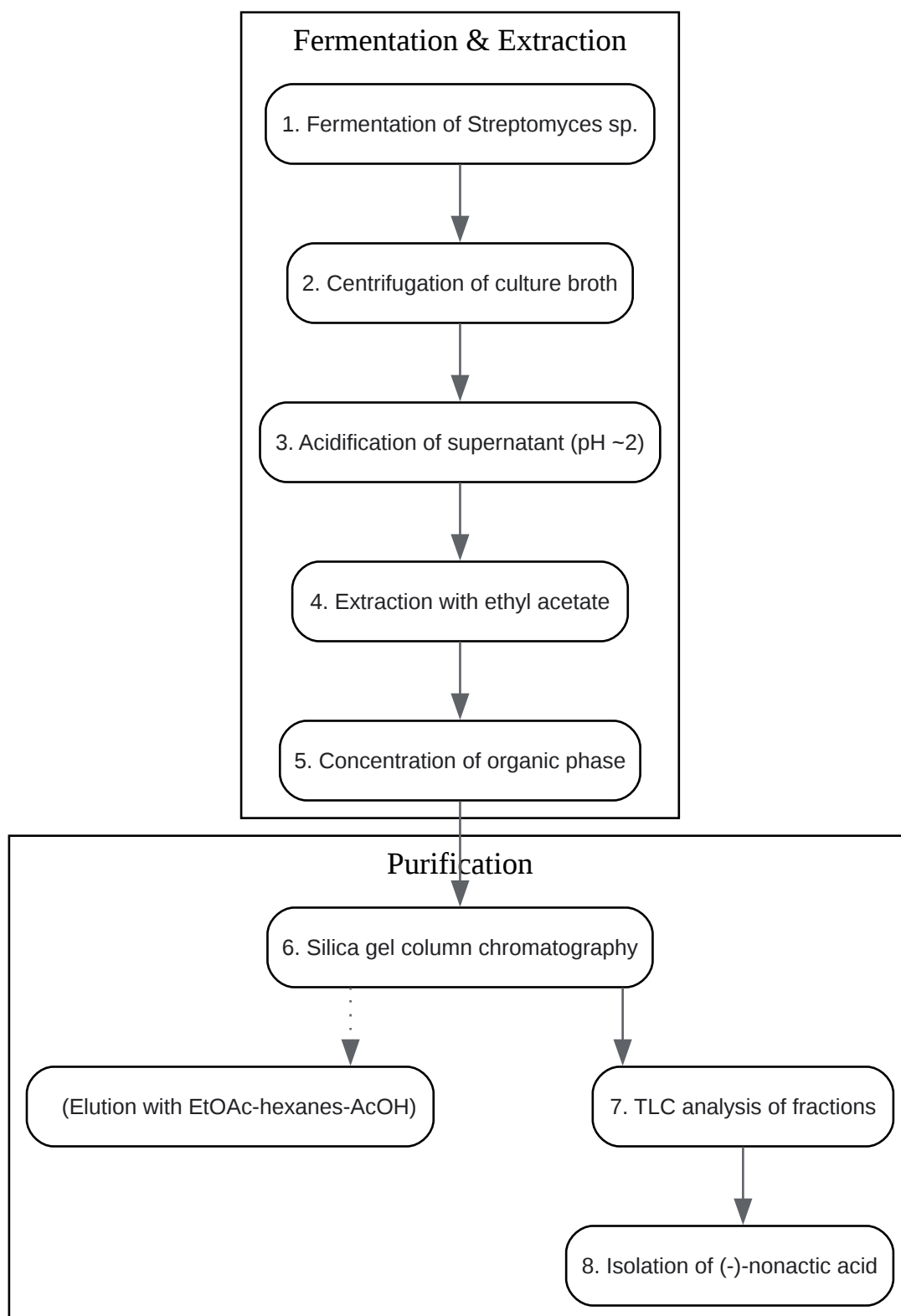
The biological activity of nonactin is critically dependent on the alternating stereochemistry of its nonactic acid subunits. Both the (+) and (-) enantiomers are required for the formation of a functional ionophore capable of binding and transporting ions.[\[8\]](#)

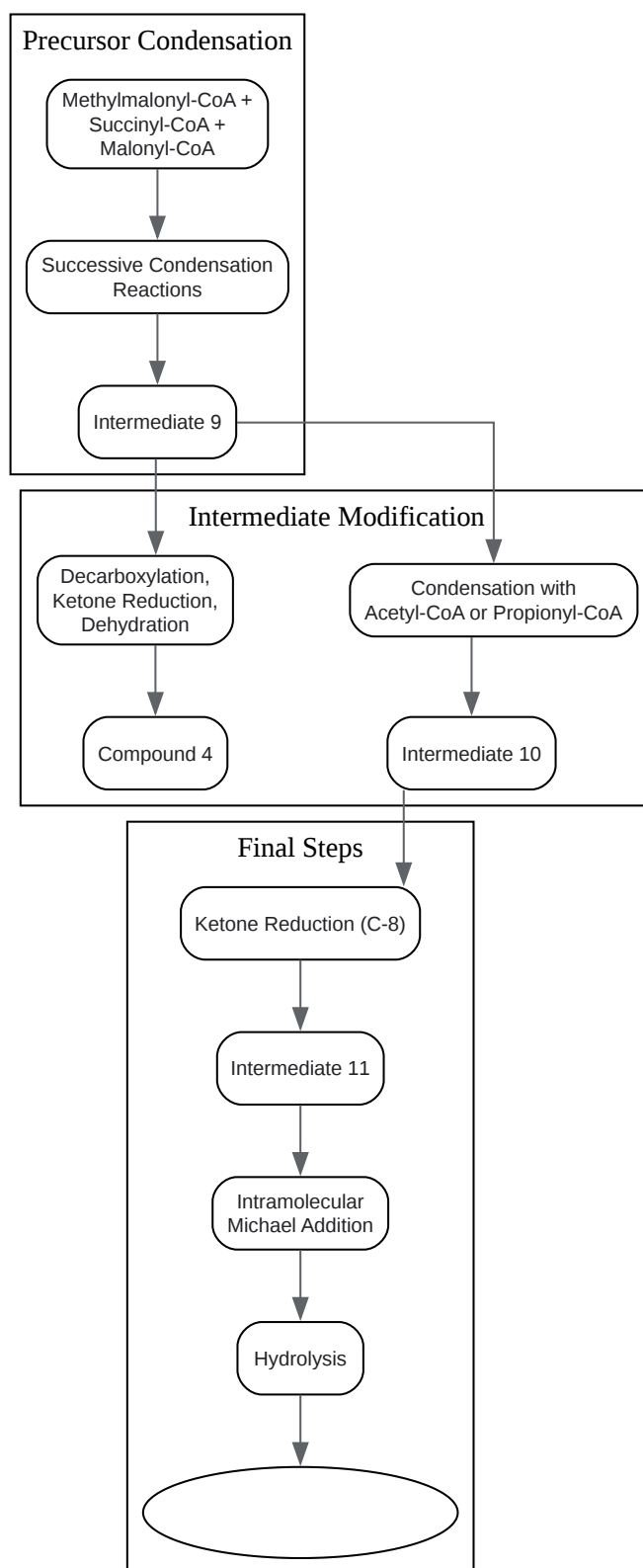
## Experimental Protocols

### Isolation of (-)-Nonactic Acid from *Streptomyces* sp.

(-)-Nonactic acid can be isolated from the culture broth of various *Streptomyces* species, including *Streptomyces griseus*.[\[1\]](#) The following is a general protocol based on published methods:

Experimental Workflow for Isolation





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- To cite this document: BenchChem. [Feigrisolide A CAS number and chemical properties]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1246258#feigrisolide-a-cas-number-and-chemical-properties>]

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